

introduction to oligonucleotide synthesis

protecting groups

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Compound of Interest

Compound Name: 5'-O-TBDMS-N2-ibu-dG

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The Imperative for Protection in Oligonucleotide Synthesis

Nucleosides, the building blocks of DNA and RNA, are multifunctional molecules.^[1] They possess reactive groups at the 5'-hydroxyl on the sugar, the exocyclic amines on the nucleobases (Adenine, Guanine, Cytosine), the imide function of Guanine and Thymine/Uracil, and in the case of ribonucleosides, a 2'-hydroxyl group.^{[1][2]} During synthesis, the internucleotidic phosphate linkage itself is also reactive. Without protection, these sites would react non-specifically with the activated nucleotide monomers, leading to chain branching, side reactions, and the synthesis of incorrect sequences.^[3]

Protecting groups are temporary chemical modifications that render these functional groups inert during the synthesis cycles.^[4] An ideal protecting group strategy, often termed an "orthogonal" system, exhibits the following characteristics:

- **Ease of Introduction:** The group can be installed on the monomer unit efficiently and in high yield.
- **Stability:** The group remains intact throughout all steps of the synthesis cycle (coupling, capping, oxidation) and subsequent chain elongations.
- **Selective Removal:** The group can be removed quantitatively under specific conditions that do not affect other protecting groups or the integrity of the newly synthesized oligonucleotide.

The Phosphoramidite Synthesis Cycle: A Symphony of Protection and Deprotection

The automated solid-phase synthesis of oligonucleotides via phosphoramidite chemistry is a cyclical process, with each cycle comprising four key steps. Protecting groups are central to the success of each step.

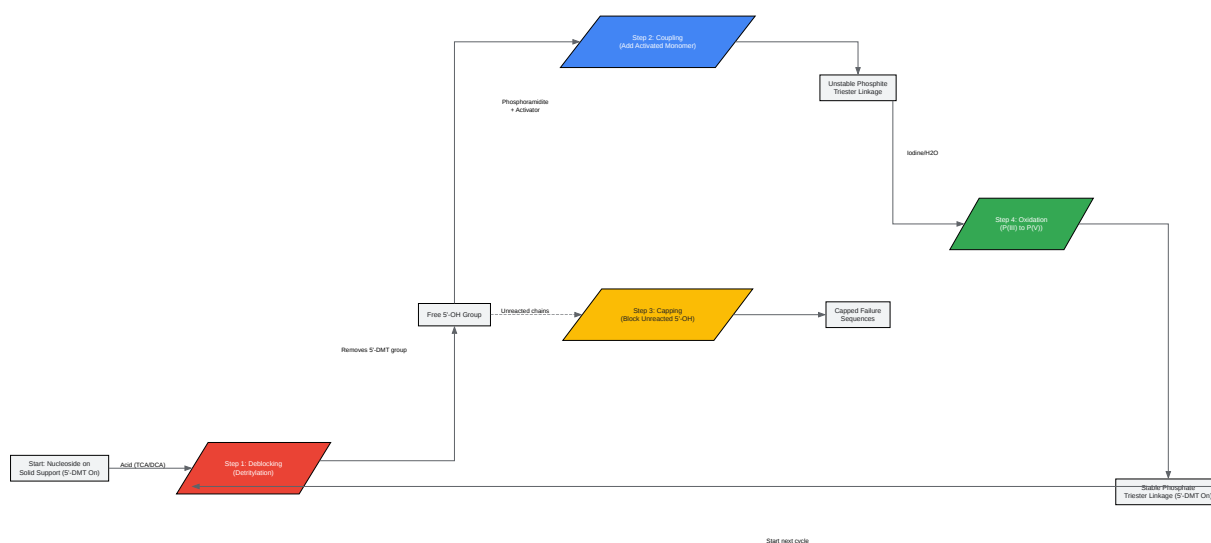


Figure 1. The Solid-Phase Phosphoramidite Synthesis Cycle

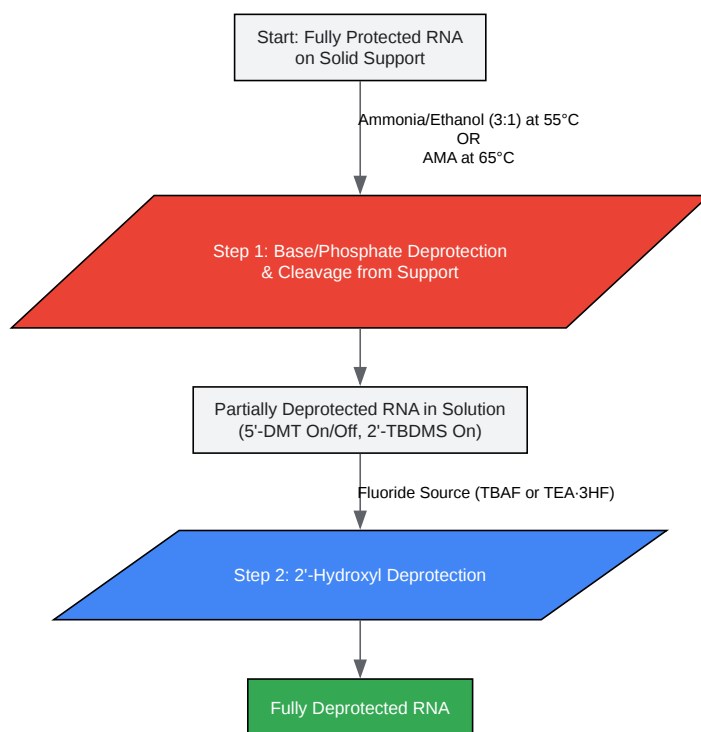


Figure 3. Orthogonal Deprotection Flowchart for a 2'-TBDMS Protected RNA Oligonucleotide

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